

Essential Safety and Operational Guide for Handling tert-Butyl Vinyl Ether

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Compound of Interest

Compound Name: *tert-Butyl vinyl ether*

Cat. No.: *B1585547*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **tert-Butyl vinyl ether**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

tert-Butyl vinyl ether is a highly flammable liquid and vapor that can cause skin and eye irritation.[1] A significant hazard associated with this and other ethers is the potential for the formation of explosive peroxides upon exposure to air and light.[2] Therefore, stringent safety measures are imperative throughout the handling, storage, and disposal processes.




Hazard Summary & Key Quantitative Data

Proper understanding of the chemical's properties is foundational to its safe handling. The following tables summarize the key physical, chemical, and safety data for **tert-Butyl vinyl ether**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	926-02-3
Molecular Formula	C6H12O
Molecular Weight	100.16 g/mol [3]
Appearance	Colorless to light yellow liquid
Boiling Point	75-76 °C[4][5]
Density	0.762 g/mL at 25 °C[4][5]
Flash Point	-17 °C (1.4 °F) - closed cup[3]
Solubility	Slightly miscible with water; miscible with alcohol, chloroform, and diethyl ether.[4][5]

Table 2: Hazard and Safety Information

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable liquids (Category 2)		Danger	H225: Highly flammable liquid and vapor.[6]
Skin irritation (Category 2)		Danger	H315: Causes skin irritation.[1]
Eye irritation (Category 2)		Danger	H319: Causes serious eye irritation.[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protective equipment is mandatory to ensure the safety of laboratory personnel.

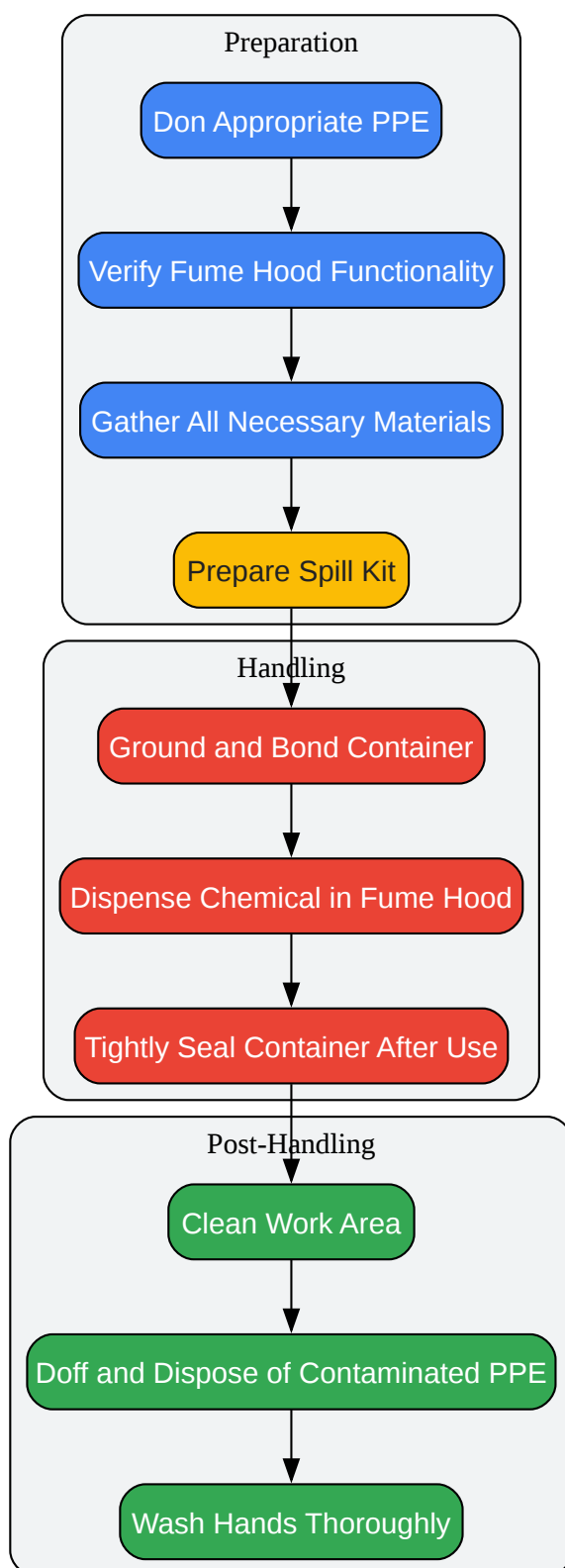
Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Required PPE	Material/Standard
Eyes/Face	Safety glasses with side shields and a face shield.	ANSI Z.87.1 compliant.
Hands	Chemical-resistant gloves.	Butyl rubber or Polyvinyl alcohol (PVA) gloves are recommended for handling ethers. Disposable nitrile gloves offer splash protection but should be changed immediately upon contamination. [7] [8] [9]
Body	Flame-resistant laboratory coat.	Nomex® or equivalent. [7]
Respiratory	Use in a certified chemical fume hood. A respirator may be required for spills or in situations with inadequate ventilation.	Type ABEK (EN14387) respirator filter. [3]
Footwear	Closed-toe, chemical-resistant shoes.	---

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for the safe handling of **tert-Butyl vinyl ether** in a laboratory setting.

Experimental Workflow for Handling **tert-Butyl Vinyl Ether**



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Caption: Workflow for the safe handling of **tert-Butyl vinyl ether**.

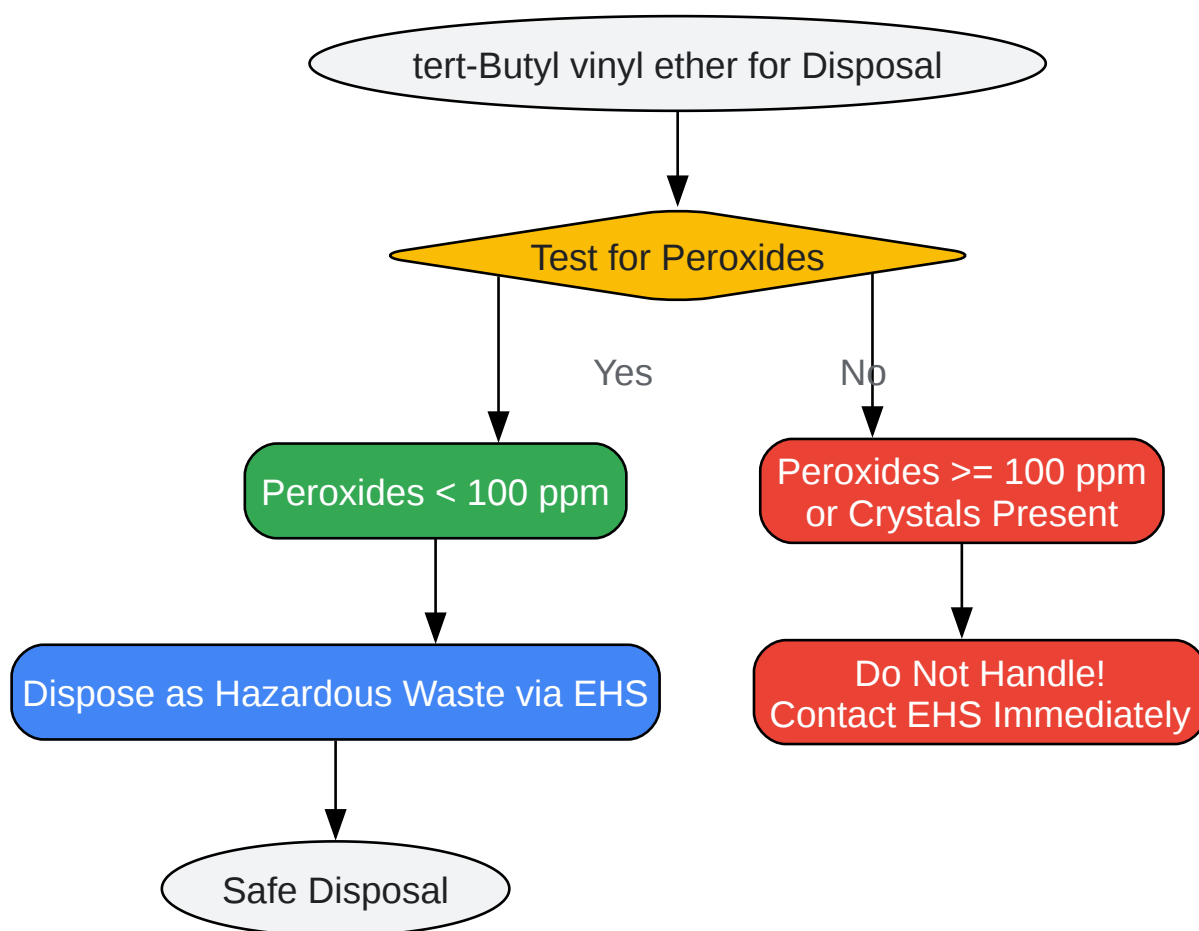
Detailed Experimental Protocol:

- Preparation:
 - Don all required PPE as specified in Table 3.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary equipment, including non-sparking tools.[\[6\]](#)[\[10\]](#)
 - Have a spill kit readily available, containing absorbent materials suitable for flammable liquids.
- Handling:
 - When transferring the chemical, ground and bond all metal containers to prevent static discharge.[\[10\]](#)
 - Perform all operations involving the transfer or use of **tert-Butyl vinyl ether** inside a certified chemical fume hood.
 - Dispense the required amount of the chemical carefully, avoiding splashes.
 - Immediately and tightly seal the container after use to minimize exposure to air.
- Post-Handling:
 - Thoroughly clean the work area.
 - Carefully remove and dispose of any contaminated PPE in a designated waste container.
 - Wash hands and any exposed skin thoroughly with soap and water.

Disposal Plan: Managing Peroxide-Forming Waste

Due to its propensity to form explosive peroxides, a strict disposal protocol is essential.

Logical Flow for Disposal of **tert-Butyl Vinyl Ether**



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Caption: Decision-making process for the disposal of **tert-Butyl vinyl ether**.

Detailed Disposal Protocol:

- Peroxide Testing:
 - Before disposal, it is crucial to test for the presence of peroxides, especially if the container has been opened and stored for an extended period.[11] Peroxide test strips are commercially available for this purpose.[12]
 - A concentration of peroxides below 100 ppm is generally considered safe for standard disposal procedures.[4][11]
- Disposal of Uncontaminated and Low-Peroxide Material:

- Collect waste **tert-Butyl vinyl ether** in a clearly labeled, sealed, and appropriate waste container.
- Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office. Do not pour it down the drain.[4]
- Handling of High-Peroxide or Visibly Crystalline Material:
 - If the peroxide concentration is 100 ppm or higher, or if crystals are visible around the cap or in the liquid, do not attempt to handle or open the container.[4][11] The friction from opening the cap could cause an explosion.
 - Immediately contact your institution's EHS for specialized disposal procedures.

Emergency Procedures:

- Spills: In the event of a spill, evacuate the area and remove all ignition sources.[10] Use a spill kit with non-combustible absorbent material to contain the spill. Ensure adequate ventilation.
- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[2] Water may be ineffective.[2]
- Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing.
 - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

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